

# Application Note: Live-Cell Imaging of Apoptosis using FITC-DQMD-FMK

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## Compound of Interest

Compound Name: *Fitc-DQMD-FMK*

Cat. No.: *B1574901*

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## Introduction

Apoptosis, or programmed cell death, is a fundamental biological process essential for tissue homeostasis, embryonic development, and the elimination of damaged or infected cells. A key hallmark of apoptosis is the activation of a family of cysteine proteases known as caspases. Among these, caspase-3 is a critical executioner caspase, responsible for the cleavage of numerous cellular proteins, leading to the characteristic morphological and biochemical changes of apoptosis.

**FITC-DQMD-FMK** is a cell-permeable, non-toxic fluorescent probe designed for the detection of active caspase-3 in living cells. The probe consists of the caspase-3 recognition sequence Asp-Gln-Met-Asp (DQMD) conjugated to a fluorescein isothiocyanate (FITC) fluorophore and a fluoromethyl ketone (FMK) reactive group. The FMK moiety forms an irreversible covalent bond with the active site of caspase-3, leading to the accumulation of the fluorescent probe within apoptotic cells. This allows for the real-time visualization and quantification of caspase-3 activity in live-cell imaging applications.

This application note provides a detailed protocol for the use of **FITC-DQMD-FMK** in live-cell imaging experiments to monitor apoptosis.

## Signaling Pathway

The activation of caspase-3 is a central event in the apoptotic cascade. It can be initiated through either the intrinsic (mitochondrial) or extrinsic (death receptor) pathways. Both pathways converge on the activation of executioner caspases, including caspase-3, which then cleave a variety of cellular substrates to orchestrate the dismantling of the cell.

Caption: Simplified diagram of the caspase activation pathway in apoptosis.

## Experimental Workflow

The following diagram outlines the general workflow for a live-cell imaging experiment using **FITC-DQMD-FMK** to detect caspase-3 activation.

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